

Safe handling and storage procedures for Tetradecamethylcycloheptasiloxane in the lab

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Compound of Interest

Compound Name: Tetradecamethylcycloheptasiloxane

Cat. No.: B052647

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Application Notes and Protocols for Tetradecamethylcycloheptasiloxane

Introduction

Tetradecamethylcycloheptasiloxane, also known as D7, is a cyclic volatile methylsiloxane (cVMS) with the chemical formula $C_{14}H_{42}O_7Si_7$.^{[1][2][3]} It is primarily used in industrial applications and for scientific research.^[4] While it is not classified as a hazardous substance according to most safety data sheets, proper handling and storage are crucial to ensure laboratory safety and maintain the integrity of the compound.^{[5][6]} These notes provide detailed procedures for the safe handling and storage of **Tetradecamethylcycloheptasiloxane** in a laboratory environment.

Quantitative Data Summary

A summary of the key physical and chemical properties of **Tetradecamethylcycloheptasiloxane** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C14H42O7Si7	[1] [2] [3] [7]
Molecular Weight	519.07 g/mol	[1] [7]
CAS Number	107-50-6	[1] [2] [3] [5]
Appearance	Colorless, clear liquid	[8] [9]
Melting Point	-32°C	[2] [9] [10] [11]
Boiling Point	151°C at 2.7 kPa (20 mmHg)	[2] [8] [9] [10]
Density	0.97 g/cm ³ at 20°C	[2] [8] [9]
Viscosity	7.57 mm ² /s (kinematic at 40°C), 7.8 mPa·s (dynamic at 38°C)	[8]
Solubility	Slightly soluble in Benzene and Chloroform	[10]
Flash Point	No data available	[8] [9]
Toxicity	No data available for acute toxicity (oral, dermal, inhalation), skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, reproductive toxicity, STOT-single exposure, STOT-repeated exposure, and aspiration hazard. [4] [5] [6] One source suggests it may cause eye irritation. [8] [9]	

Experimental Protocols

General Handling Protocol for **Tetradecamethylcycloheptasiloxane**

This protocol outlines the standard procedure for handling **Tetradecamethylcycloheptasiloxane** in a laboratory setting.

1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.[\[4\]](#)[\[5\]](#)

2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any potential vapors.[\[5\]](#)

3. Handling Procedure

- Before use, visually inspect the container for any signs of damage or leaks.
- When transferring the liquid, do so carefully to avoid splashing.
- Use only clean, dry glassware and equipment to prevent contamination.
- Avoid contact with skin and eyes.[\[5\]](#)
- After handling, wash hands thoroughly with soap and water.[\[8\]](#)[\[9\]](#)

4. Storage

- Store **Tetradecamethylcycloheptasiloxane** in a tightly closed container.[\[5\]](#)[\[9\]](#)
- Keep in a cool, dry, and well-ventilated place away from direct sunlight.[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[9\]](#)

5. Spill and Waste Disposal

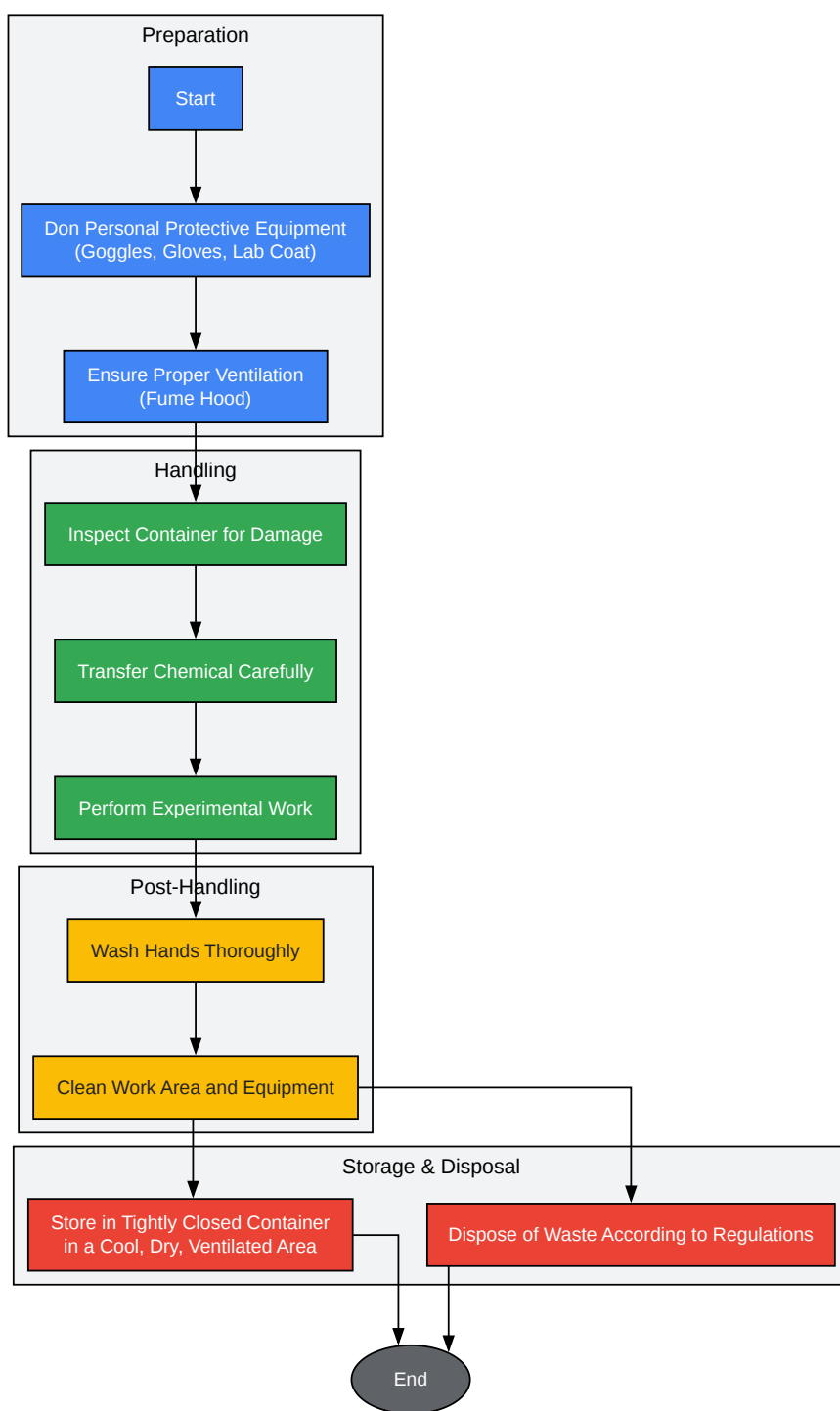
- In case of a small spill, absorb the liquid with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[\[9\]](#)
- For larger spills, evacuate the area and follow emergency procedures.

- Dispose of waste in accordance with local, state, and federal regulations. Do not discharge into drains or the environment.[\[4\]](#)[\[5\]](#)

Visualizations

Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Tetradecamethylcycloheptasiloxane** in a laboratory setting.



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Caption: Workflow for safe handling and storage of **Tetradecamethylcycluheptasiloxane**.

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